

Preparing High-Purity TMC647055 Choline Salt Stock Solutions: An Application Note and Protocol

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Compound of Interest

Compound Name: TMC647055 Choline salt

Cat. No.: B10800343

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Introduction

TMC647055 is an investigational antiviral compound that has demonstrated potent and selective inhibition of the Hepatitis C Virus (HCV) NS5B polymerase, a key enzyme in viral replication.[1][2] As a non-nucleoside inhibitor, TMC647055 binds to an allosteric site on the NS5B enzyme, disrupting its function and halting viral RNA synthesis.[3][4][5] The choline salt form of TMC647055 is often utilized in research settings. Accurate and consistent preparation of stock solutions is paramount for obtaining reliable and reproducible results in preclinical studies. This document provides a detailed protocol for the preparation, storage, and handling of **TMC647055 Choline salt** stock solutions for use in various research applications.

Data Presentation

A summary of the essential quantitative data for **TMC647055 Choline salt** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C37H53N5O8S	[6]
Molecular Weight	727.91 g/mol	[6]
Appearance	White to off-white solid	[6]
Solubility in DMSO	≥ 62.5 mg/mL (≥ 85.86 mM)	[6]
EC50 in cell culture	82 nM (in cellular HCV assays)	[6]
Storage of Solid	4°C, sealed, away from moisture	[6]
Storage of Stock Solution	-80°C for 6 months; -20°C for 1 month (in DMSO)	[6]

Experimental Protocols

This section outlines the detailed methodology for preparing a stock solution of **TMC647055 Choline salt**.

Materials and Equipment

- **TMC647055 Choline salt** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber or light-protecting microcentrifuge tubes
- Calibrated precision balance
- Vortex mixer
- Pipettors and sterile pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Stock Solution Preparation Protocol (10 mM in DMSO)

- **Equilibrate to Room Temperature:** Before opening, allow the vial containing the solid **TMC647055 Choline salt** to equilibrate to room temperature for at least 30 minutes. This prevents the condensation of moisture, which can affect the stability and solubility of the compound.
- **Weigh the Compound:** Accurately weigh the desired amount of **TMC647055 Choline salt** powder using a calibrated precision balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 7.28 mg of the compound (Calculation: $10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 727.91 \text{ g/mol} * 1000 \text{ mg/g} = 7.2791 \text{ mg/mL}$).
- **Dissolution in DMSO:** Add the appropriate volume of anhydrous DMSO to the vial containing the weighed compound. For a 10 mM solution with 7.28 mg of **TMC647055 Choline salt**, add 1 mL of DMSO.
- **Ensure Complete Dissolution:** Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. Gentle warming in a 37°C water bath for a few minutes may aid in dissolution, but avoid excessive heat.^[6] Visually inspect the solution to ensure there are no visible particles.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This minimizes freeze-thaw cycles and protects the compound from light, both of which can lead to degradation.
- **Long-term Storage:** Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.^[6] When ready to use, thaw an aliquot at room temperature and vortex gently before further dilution into your experimental medium.

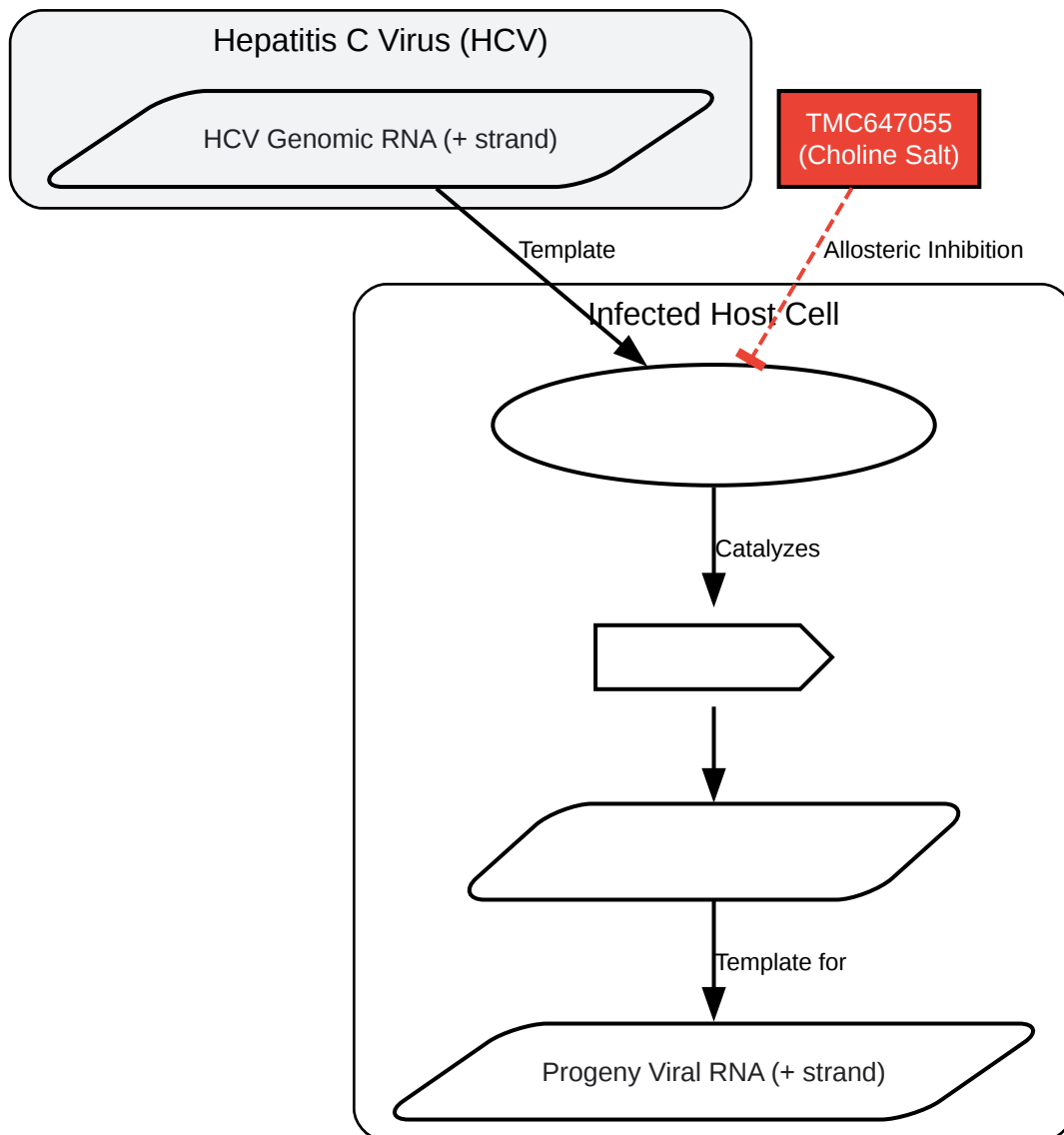
Preparation of Working Solutions

For cell-based assays, the DMSO stock solution should be serially diluted in the appropriate cell culture medium to the final desired concentration. It is crucial to ensure that the final concentration of DMSO in the culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.^[7] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

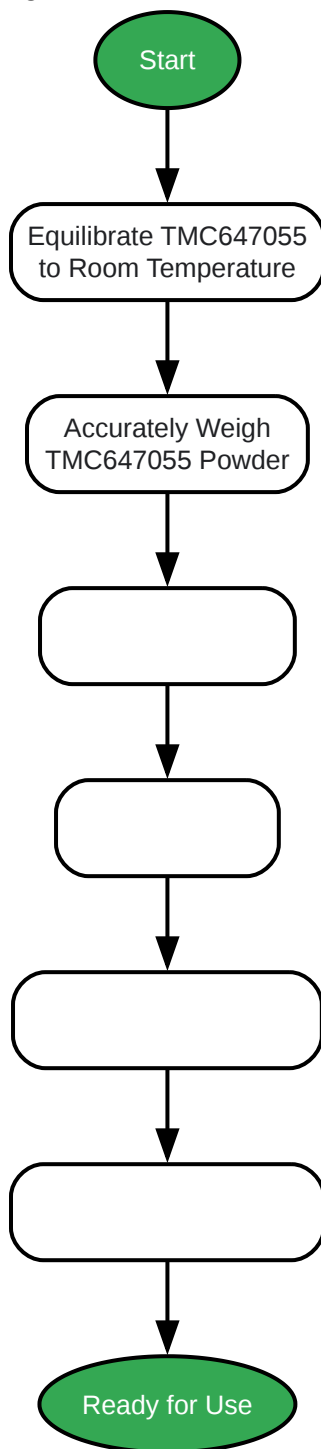
Mandatory Visualizations

Signaling Pathway Diagram

Mechanism of Action of TMC647055



Workflow for Preparing TMC647055 Choline Salt Stock Solution

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References

- 1. apexbt.com [apexbt.com]
- 2. Discovery and early development of TMC647055, a non-nucleoside inhibitor of the hepatitis C virus NS5B polymerase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. TMC647055, a potent nonnucleoside hepatitis C virus NS5B polymerase inhibitor with cross-genotypic coverage - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Inhibitors of the Hepatitis C Virus RNA-Dependent RNA Polymerase NS5B - PMC [pmc.ncbi.nlm.nih.gov]
- 5. NS5B inhibitor - Wikipedia [en.wikipedia.org]
- 6. medchemexpress.com [medchemexpress.com]
- 7. FAQs on Inhibitor Preparation [sigmaaldrich.com]
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